

# Tantalum: Architectures, Phase Polymorphism, and Biomedical Integration

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: Tantalum  
CAS No.: 7440-25-7  
Cat. No.: B1195058

[Get Quote](#)

## An In-Depth Technical Guide for Materials Scientists and Therapeutic Developers

### Executive Summary

This guide serves as a definitive technical resource on **Tantalum** (Ta), bridging the gap between its fundamental materials science and its escalating role in biomedical engineering and theranostics. While traditionally viewed through the lens of refractory electronics, **Tantalum's** unique phase polymorphism (

vs.

) and high-Z radiopacity have positioned it as a critical material in next-generation drug delivery systems, radiosensitizers, and osteoconductive implants.

## Part 1: Fundamental Atomic & Electronic Architecture

To understand **Tantalum's** extreme chemical inertness and density, one must look to its electronic structure. **Tantalum** (Atomic Number 73) sits in Group 5 of the transition metals.<sup>[1][2]</sup>

### Electronic Configuration and Relativistic Effects

- Configuration:

- The "Lanthanide Contraction" Effect: The filling of the subshell prior to the series results in poor shielding of the nuclear charge. This draws the outer electrons closer to the nucleus, resulting in an atomic radius (146 pm) almost identical to Niobium (146 pm), despite **Tantalum** having nearly double the atomic mass.
- Consequence: This high mass-to-volume ratio yields **Tantalum**'s exceptional density ( ) and contributes to its high melting point ( ) due to strong metal-metal bonding in the band.

## Quantitative Property Matrix

Property	Value	Unit	Causality/Implication
Atomic Number (Z)	73	-	High electron density; excellent X-ray attenuation (Radiopacity).
Density	16.69	g/cm <sup>3</sup>	High gravimetric specific stiffness; critical for compact capacitors.
Melting Point	3017	°C	Strong cohesive energy; requires E-beam melting/sintering.
Young's Modulus	186	GPa	Comparable to steel; stiffer than Ti (110 GPa), requiring porosity for bone matching.
Oxide Stability ( )	-1911	kJ/mol	Formation of passive layer confers immunity to bodily fluids.

## Part 2: Crystallography & Phase Polymorphism

For researchers developing thin films or coatings, the distinction between the Alpha ( ) and Beta ( ) phases is the single most critical quality attribute.

### The Alpha Phase ( -Ta)[3]

- Structure: Body-Centered Cubic (BCC).[3][4]

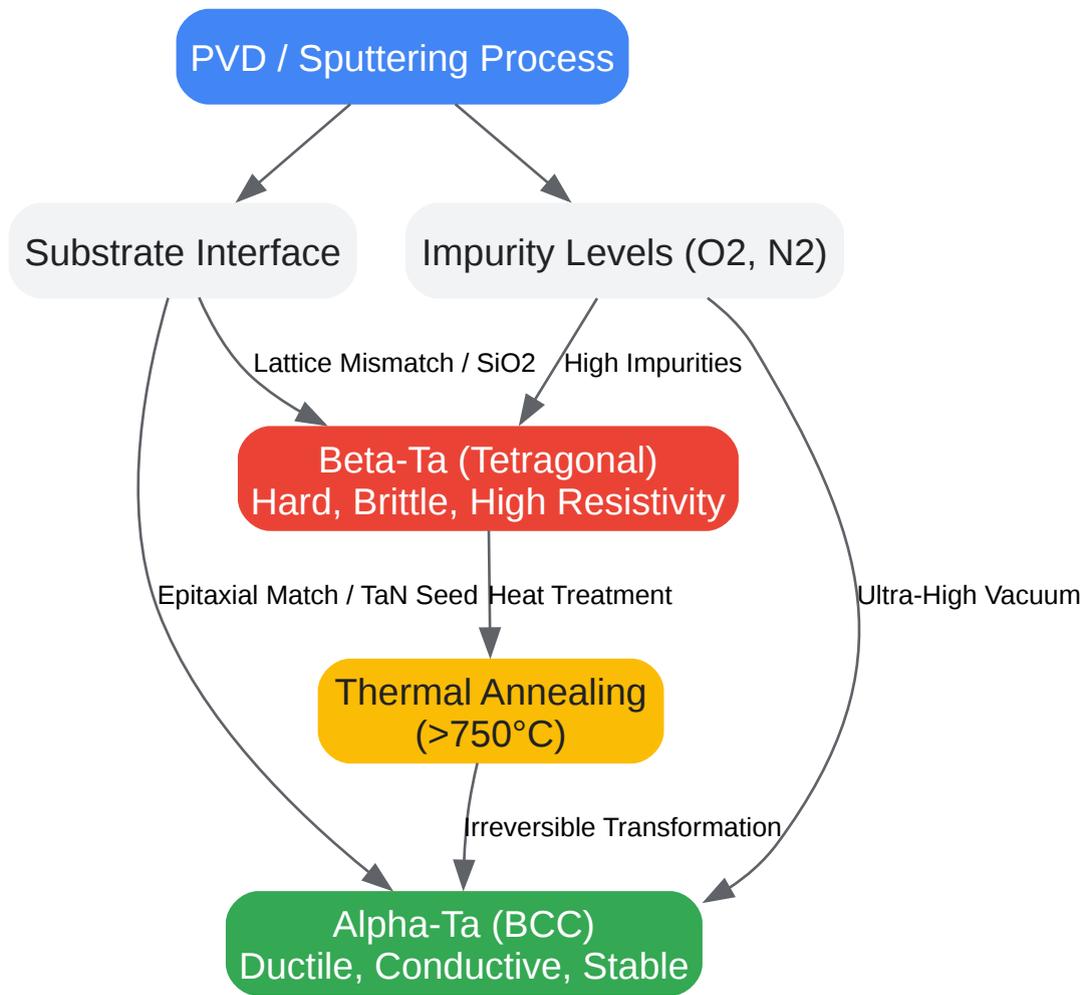
- Characteristics: The thermodynamically stable bulk phase. It is ductile, highly conductive, and tough.[2]
- Lattice Parameter:  
.[4]
- Application: Preferred for capacitors and load-bearing implants due to ductility.[3]

## The Beta Phase ( $\beta$ -Ta)[3]

- Structure: Tetragonal (Space group  
).
- Characteristics: Metastable, hard, and extremely brittle.[2] It possesses higher electrical resistivity (  
) compared to  
 $\beta$ -Ta (  
).
- Formation: Often nucleates in thin-film sputtering processes due to impurities (O, N) or substrate lattice mismatch.
- Transformation: Irreversibly transforms to  
 $\beta$ -Ta upon heating to  
.

## Phase Selection Logic

The following diagram illustrates the critical process parameters determining phase nucleation during physical vapor deposition (PVD).



[Click to download full resolution via product page](#)

Figure 1: Logical flow of **Tantalum** phase nucleation. Controlling impurities and substrate seeding is essential to avoid the brittle

-phase.

## Part 3: Chemo-Mechanical Resilience & Biocompatibility

**Tantalum** is often described as "osteophilic" (bone-loving). This is not an intrinsic property of the metal itself but of its surface oxide.

### The Self-Healing Oxide Layer

Upon exposure to air or physiological fluid, Ta instantly forms a dense, amorphous Pentoxide layer (

).

- Mechanism: The high affinity of Ta for Oxygen drives a passivation current that drops to zero once the layer forms, effectively sealing the bulk metal from corrosion.

- Pourbaix Stability: In the Pourbaix diagram, the

stability domain covers the entire range of physiological pH (7.4) and potentials, making it immune to pitting corrosion in vivo.

## Trabecular Metal™ Architecture

To overcome the stiffness mismatch between bulk Ta (186 GPa) and cortical bone (12–18 GPa), researchers utilize Porous **Tantalum**.

- Fabrication: Chemical Vapor Deposition (CVD) of Ta onto a vitreous carbon skeleton.
- Result: A structure with 80% porosity and a modulus of ~3 GPa, virtually identical to cancellous bone, minimizing stress shielding.

## Part 4: Tantalum in Advanced Therapeutics (Theranostics)

For the drug development professional, **Tantalum** is moving beyond passive implants into active Nanomedicine. **Tantalum** oxide nanoparticles (

NPs) are emerging as potent agents for simultaneous imaging and therapy.[5]

## Radiosensitization & CT Contrast

Due to its high atomic number ( $Z=73$ ), **Tantalum** attenuates X-rays more efficiently than Iodine ( $Z=53$ ).

- Mechanism: When irradiated, Ta atoms release Auger electrons and secondary photoelectrons. These low-energy electrons travel short distances, damaging the DNA of adjacent tumor cells (Radiosensitization).

- Benefit: Allows for lower radiation doses to the patient while maximizing tumor destruction.

## Experimental Workflow: TaOx Nanoparticle Synthesis

The following workflow describes the synthesis of biocompatible TaOx nanoparticles for tumor targeting.



[Click to download full resolution via product page](#)

Figure 2: Sol-gel synthesis pathway for creating biocompatible **Tantalum** Oxide nanoparticles for radiosensitization.

## Part 5: Validated Characterization Protocol

Objective: Differentiate between

-Ta and

-Ta phases in a deposited thin film using X-Ray Diffraction (XRD).

### Protocol Standards

- Instrument: XRD Diffractometer (Cu K

radiation,

).

- Scan Range:

.

- Step Size:

.

## Step-by-Step Methodology

- Sample Prep: Ensure the Ta film is clean. If the substrate is single-crystal Silicon, align the sample to suppress substrate peaks (e.g., Si (400)).
- Acquisition: Run the scan. High signal-to-noise is required as
  - phase peaks can be broad due to small grain size.
- Peak Identification (The Check):
  - Alpha ( $\alpha$ -Ta): Look for the (110) peak at  $2\theta = 20.5^\circ$  and (200) at  $2\theta = 25.5^\circ$ .
  - Beta ( $\beta$ -Ta): Look for the (002) peak at  $2\theta = 11.5^\circ$  and the strong (200) reflection at  $2\theta = 25.5^\circ$  (often overlapping with  $\alpha$ -Ta (200), requiring deconvolution).
- Validation: If the resistivity of the film is measured prior to XRD, the presence of  $\beta$ -phase is highly probable.

## References

- NIST Physical Measurement Laboratory. Atomic Data for **Tantalum** (Ta).<sup>[6][7]</sup> National Institute of Standards and Technology. [\[Link\]](#)
- Global Advanced Metals. **Tantalum** and its Alloys: Corrosion Resistance and Properties. [\[Link\]](#)

- WebElements.**Tantalum**: Crystal Structures and Lattice Parameters.[[Link](#)]
- National Institutes of Health (PubMed).**Tantalum** Oxide Nanoparticles as Versatile Contrast Agents for X-ray Computed Tomography.[[Link](#)]
- Royal Society of Chemistry.Advancements in **tantalum** based nanoparticles for integrated imaging and photothermal therapy.[[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Tantalum (Ta) - Atomic Number 73 [[breakingatom.com](https://breakingatom.com)]
- 2. Tantalum - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 3. shop.machinemfg.com [[shop.machinemfg.com](https://shop.machinemfg.com)]
- 4. WebElements Periodic Table » Tantalum » crystal structures [[webelements.com](https://webelements.com)]
- 5. A tantalum oxide-based core/shell nanoparticle for triple-modality image-guided chemothermal synergetic therapy of esophageal carcinoma - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. Tantalum | Ta (Element) - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 7. Atomic Data for Tantalum (Ta) [[physics.nist.gov](https://physics.nist.gov)]
- To cite this document: BenchChem. [Tantalum: Architectures, Phase Polymorphism, and Biomedical Integration]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1195058#tantalum-elemental-properties-and-crystal-structure>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)